

Application Note: Mass Spectrometry Fragmentation Analysis of 2-Methoxy-5- methylbenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Methoxy-5-methylbenzoic acid**

Cat. No.: **B1297826**

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Abstract

This document provides a detailed analysis of the expected electron ionization (EI) mass spectrometry fragmentation pattern of **2-Methoxy-5-methylbenzoic acid**. While a published spectrum for this specific compound is not readily available, this note outlines the predicted fragmentation pathway based on the known behavior of structurally similar aromatic carboxylic acids, particularly considering the "ortho effect" of the methoxy group. A comprehensive, generalized experimental protocol for the analysis of such compounds using Gas Chromatography-Mass Spectrometry (GC-MS) is also presented. This information is intended to guide researchers in identifying and characterizing **2-Methoxy-5-methylbenzoic acid** and related compounds in complex matrices.

Predicted Fragmentation Pattern

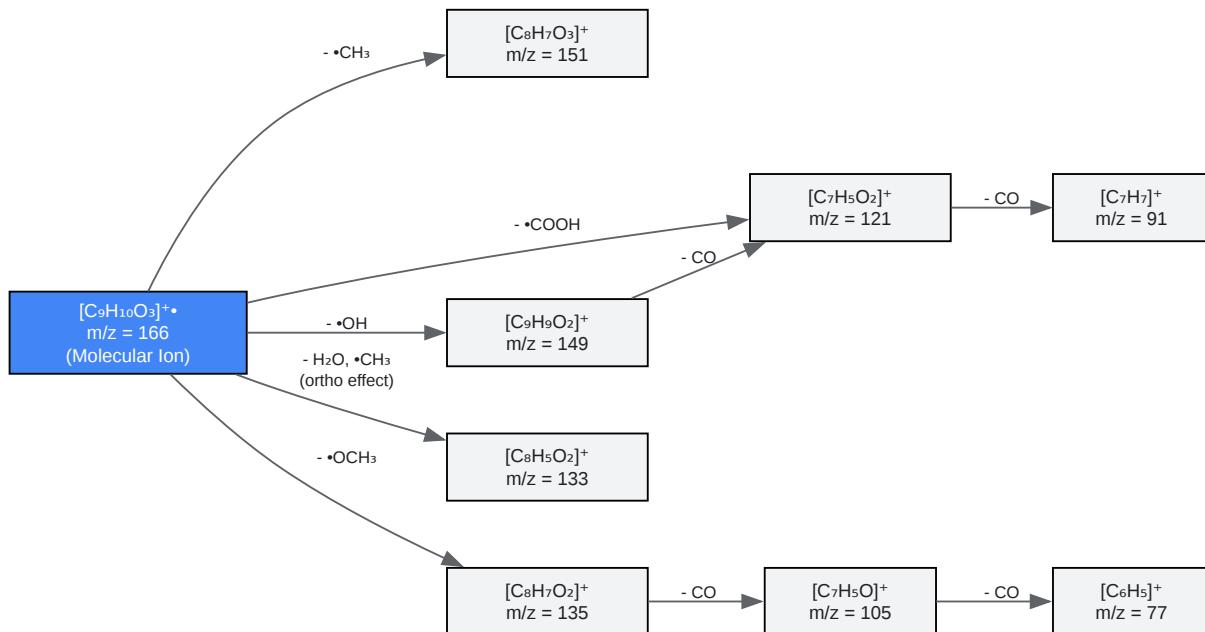
The mass spectrum of **2-Methoxy-5-methylbenzoic acid** ($C_9H_{10}O_3$, Molecular Weight: 166.17 g/mol) is anticipated to be characterized by a series of fragmentation events initiated by electron ionization. The presence of the carboxylic acid, methoxy, and methyl functional groups on the aromatic ring will govern the fragmentation pathways. A key consideration is the "ortho effect," a phenomenon where adjacent functional groups interact, leading to unique fragmentation patterns not observed in their meta and para isomers.

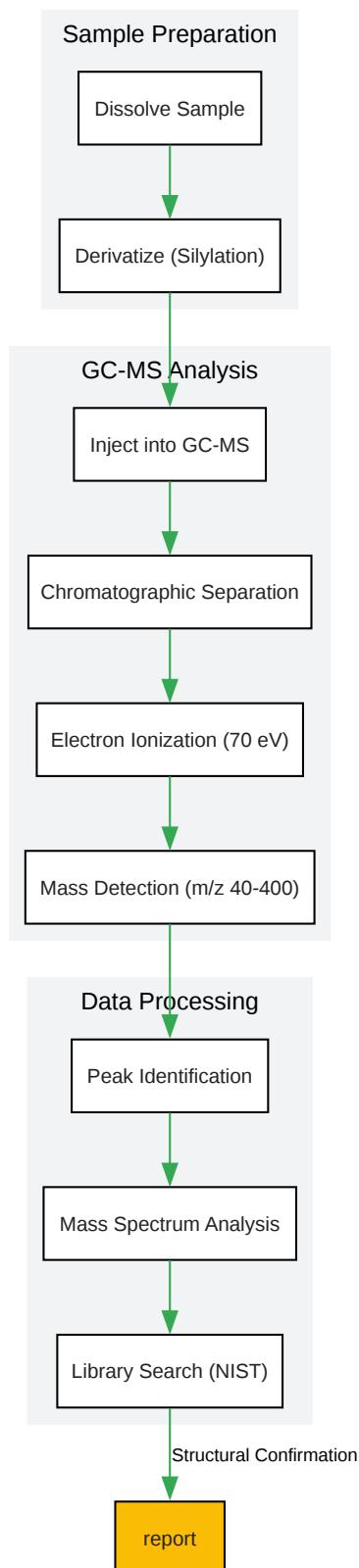
The predicted major fragment ions, their mass-to-charge ratios (m/z), and proposed structures are summarized in the table below.

m/z	Proposed Fragment Ion	Neutral Loss	Notes
166	$[\text{C}_9\text{H}_{10}\text{O}_3]^{+\bullet}$	-	Molecular Ion ($\text{M}^{+\bullet}$)
151	$[\text{C}_8\text{H}_7\text{O}_3]^{+}$	$\cdot\text{CH}_3$	Loss of a methyl radical from the methoxy group.
149	$[\text{C}_9\text{H}_9\text{O}_2]^{+}$	$\cdot\text{OH}$	Loss of a hydroxyl radical from the carboxylic acid group.
135	$[\text{C}_8\text{H}_7\text{O}_2]^{+}$	$\cdot\text{OCH}_3$	Loss of a methoxy radical.
133	$[\text{C}_8\text{H}_5\text{O}_2]^{+}$	$\text{H}_2\text{O} + \cdot\text{CH}_3$	Loss of water due to the ortho effect, followed by loss of a methyl radical.
121	$[\text{C}_7\text{H}_5\text{O}_2]^{+}$	$\cdot\text{COOH}$	Loss of the carboxyl group.
105	$[\text{C}_7\text{H}_5\text{O}]^{+}$	$\cdot\text{OH}, \text{CO}$	Loss of a hydroxyl radical followed by decarbonylation.
91	$[\text{C}_7\text{H}_7]^{+}$	-	Tropylium ion, characteristic of alkylbenzenes.
77	$[\text{C}_6\text{H}_5]^{+}$	-	Phenyl cation.

Fragmentation Pathway Diagram

The following diagram illustrates the predicted major fragmentation pathways of **2-Methoxy-5-methylbenzoic acid** under electron ionization.





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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com